

Guide to Dissolving and Storing Eleven-Nineteen-Leukemia Protein IN-2

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Compound of Interest

Compound Name: *Eleven-Nineteen-Leukemia Protein IN-2*
Cat. No.: *B12407353*

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Application Notes

This document provides detailed protocols for the dissolution and storage of **Eleven-Nineteen-Leukemia Protein IN-2** (ENL Protein IN-2), a potent inhibitor of the ENL protein with an IC₅₀ value of 10.7 nM.^{[1][2][3]} Proper handling of this small molecule is critical for maintaining its stability and ensuring accurate and reproducible results in research applications. These guidelines are intended for researchers, scientists, and drug development professionals working with this compound in areas such as leukemia research.

Introduction to ENL Protein IN-2

Eleven-Nineteen-Leukemia (ENL) protein is a histone acetylation reader that plays a crucial role in the regulation of gene expression and chromatin remodeling. It is a component of the super elongation complex (SEC) and is implicated in the development of acute myeloid leukemia (AML). ENL Protein IN-2 is a small molecule inhibitor that targets the YEATS domain of the ENL protein, thereby disrupting its function. In cellular assays, ENL Protein IN-2 has been shown to inhibit the activity of MOLM-13 cells, a human acute myeloid leukemia cell line, with an IC₅₀ of 37.9 μM.

Physicochemical Properties

A summary of the key physicochemical properties of ENL Protein IN-2 is provided in the table below.

Property	Value	Reference
Catalog Number	HY-152470	MedchemExpress
IC50 (ENL)	10.7 nM	[1] [2] [3]
IC50 (MOLM-13 cells)	37.9 μ M	MedchemExpress

Solubility Data

Quantitative solubility data for ENL Protein IN-2 in common laboratory solvents is essential for the preparation of stock solutions. The following table summarizes the available solubility information.

Solvent	Solubility	Notes
DMSO	Information not publicly available. General recommendation for small molecules is to start with a concentration of 10-50 mg/mL.	DMSO is a common solvent for creating highly concentrated stock solutions of organic molecules. [4] [5] [6]
Ethanol	Information not publicly available.	Solubility in ethanol is expected to be lower than in DMSO.
Water	Information not publicly available.	Likely to have low aqueous solubility.

Note: It is highly recommended to perform a small-scale solubility test before preparing a large stock solution.

Storage Recommendations

Proper storage is critical to maintain the integrity and activity of ENL Protein IN-2. The following table provides storage guidelines for both the solid compound and solutions.

Form	Storage Temperature	Duration	Recommendations
Solid (Powder)	-20°C	3 years	Store in a dry, dark place.
	4°C	2 years	For shorter-term storage.
In Solvent	-80°C	6 months	Recommended for long-term storage of stock solutions. Aliquot to avoid repeated freeze-thaw cycles.
	-20°C	1 month	Suitable for short-term storage of stock solutions. Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of ENL Protein IN-2 in DMSO.

Materials:

- **Eleven-Nineteen-Leukemia Protein IN-2** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Pre-handling:** Before opening the vial, centrifuge the product to ensure all the powder is at the bottom.
- **Weighing:** Accurately weigh the desired amount of ENL Protein IN-2 in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube to achieve a 10 mM concentration.
- **Dissolution:** Vortex the solution for 1-2 minutes to ensure complete dissolution. Gentle warming (to no more than 40°C) or sonication in a water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Working Solutions

This protocol describes the preparation of a working solution from the concentrated DMSO stock for use in cell-based assays.

Materials:

- 10 mM ENL Protein IN-2 stock solution in DMSO
- Appropriate cell culture medium or assay buffer

- Sterile tubes
- Calibrated pipettes

Procedure:

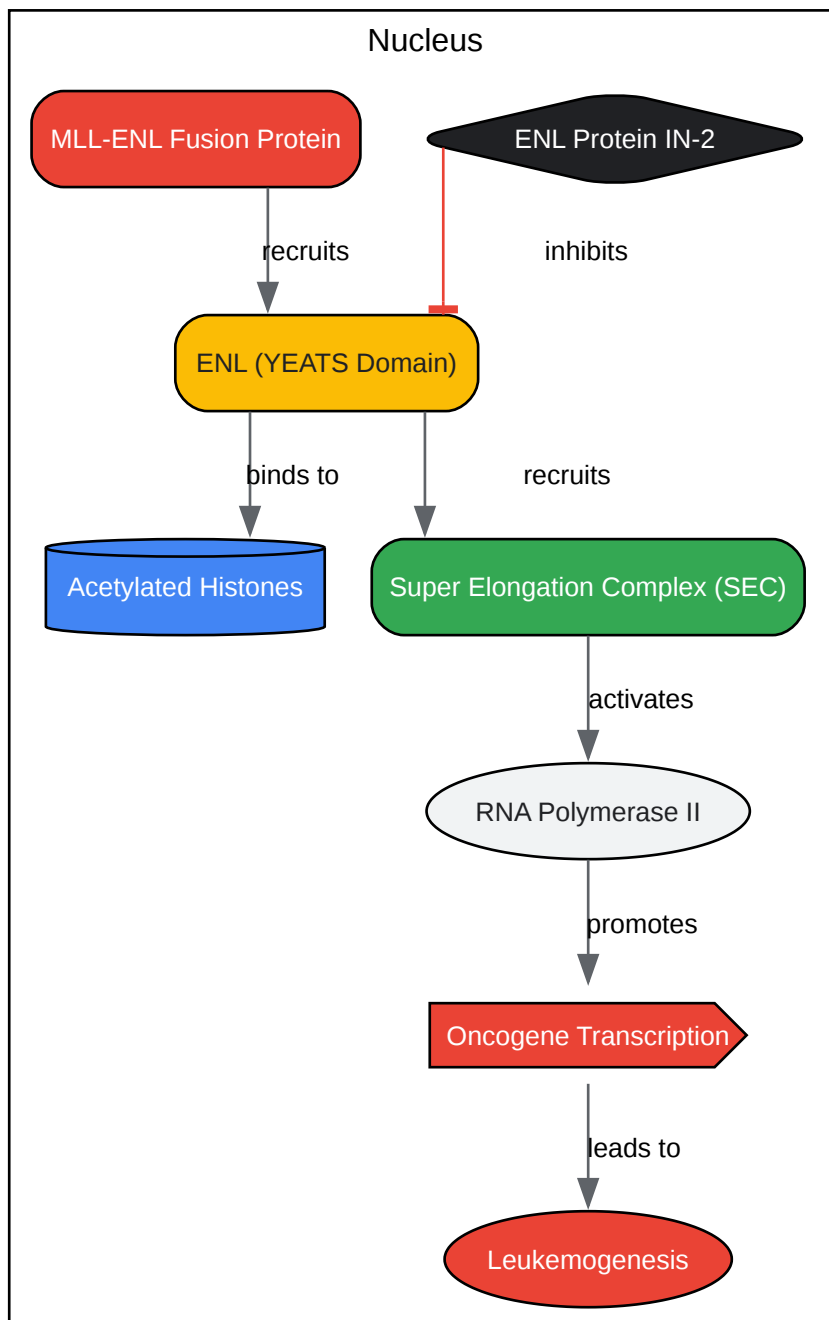
- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution in the desired cell culture medium or assay buffer to achieve the final working concentration. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the working solution is low (typically <0.5%) to avoid solvent-induced toxicity in cellular assays.
- Use: Use the freshly prepared working solution immediately for your experiments.

Visualizations

ENL Protein Signaling Pathway in Leukemia

The ENL protein is a key component of the super elongation complex (SEC), which is involved in the regulation of transcriptional elongation. In certain types of leukemia, such as those with MLL rearrangements, the fusion protein MLL-ENL can aberrantly recruit the SEC to target genes, leading to their overexpression and promoting leukemogenesis. ENL Protein IN-2 acts by inhibiting the YEATS domain of ENL, thereby disrupting its interaction with acetylated histones and interfering with this oncogenic signaling cascade.

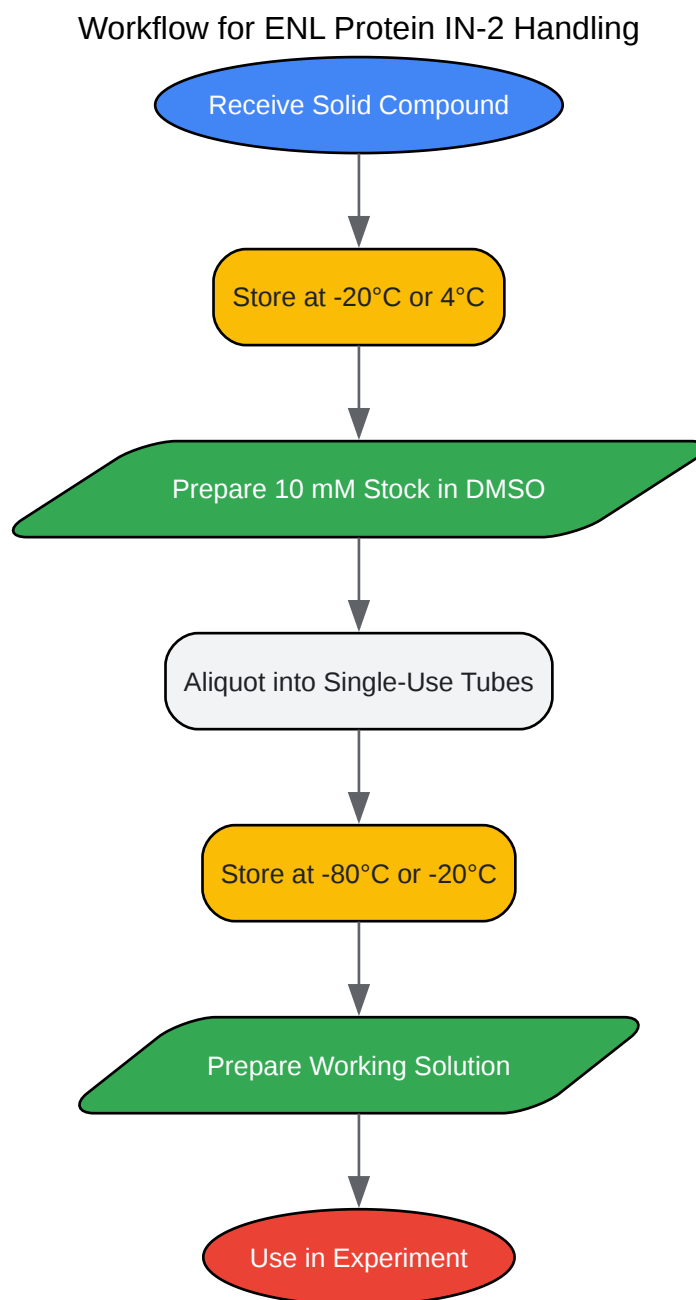
ENL Signaling Pathway in Leukemia

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Caption: ENL signaling pathway in leukemia and the inhibitory action of ENL Protein IN-2.

Experimental Workflow for Dissolving and Storing ENL Protein IN-2

The following diagram illustrates the recommended workflow for the proper handling of ENL Protein IN-2, from receiving the solid compound to the preparation of working solutions for experiments.



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Caption: Recommended workflow for dissolving and storing ENL Protein IN-2.

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